

UM-164 and the p38 MAPK Pathway: A Technical Guide

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Compound of Interest

Compound Name: UM-164

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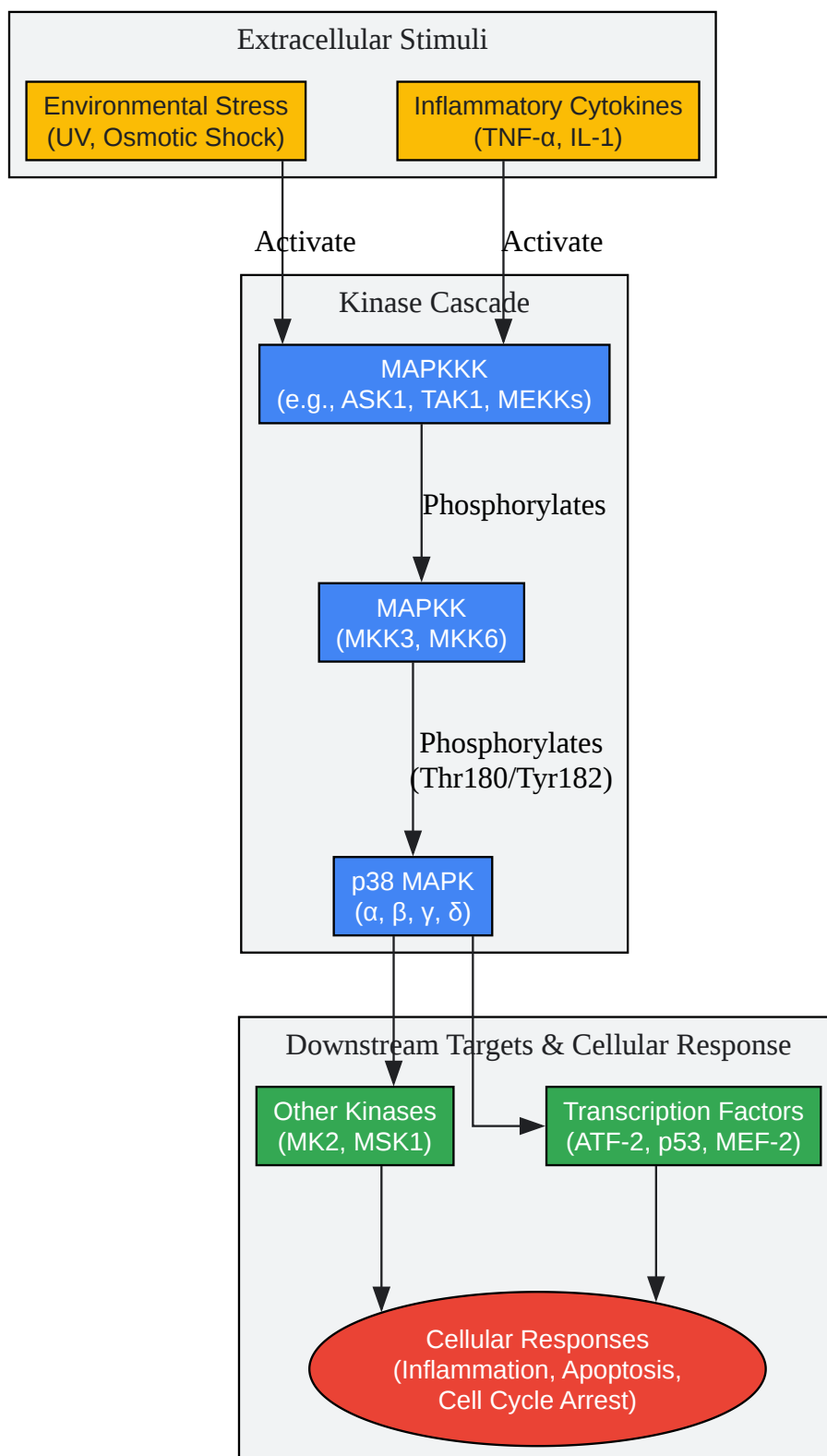
This technical guide provides an in-depth analysis of **UM-164**, a potent dual inhibitor of c-Src and p38 mitogen-activated protein kinase (MAPK). It details the compound's mechanism of action, its impact on the p38 MAPK signaling pathway, and its therapeutic potential, particularly in cancers like triple-negative breast cancer (TNBC) and glioma. This document consolidates key quantitative data and provides detailed experimental protocols for researchers investigating **UM-164** or similar kinase inhibitors.

Introduction to UM-164

UM-164 is a novel kinase inhibitor developed as a dasatinib analog.^[1] It is distinguished by its dual-activity, potentially targeting both the c-Src tyrosine kinase and the p38 MAPK stress-activated kinase family.^{[1][2][3]} A key feature of **UM-164** is its ability to bind to the inactive "DFG-out" conformation of its target kinases, a mechanism that may confer improved pharmacological outcomes by altering non-catalytic protein functions.^{[1][3][4]} This dual inhibition of two critical oncogenic pathways has shown superiority over mono-inhibition in preclinical models, suggesting **UM-164** is a promising lead compound for targeted cancer therapy.^{[1][3][5]}

The p38 MAPK Signaling Pathway

The p38 MAPK pathway is a central signaling cascade that responds to a variety of extracellular stimuli, including environmental stresses (e.g., osmotic shock, UV radiation) and inflammatory cytokines.^{[6][7]} This pathway is a critical regulator of diverse cellular processes such as inflammation, apoptosis, cell cycle control, and differentiation.^[8] The canonical p38 MAPK pathway is a three-tiered kinase module. Stress signals activate a MAPKKK (e.g., ASK1, TAK1), which in turn phosphorylates and activates a MAPKK, primarily MKK3 and MKK6.^[9] These MAPKKs then dually phosphorylate and activate the p38 MAPK isoforms (p38 α , p38 β , p38 γ , and p38 δ) on a conserved TGY motif.^[6] Activated p38 subsequently phosphorylates a wide range of downstream substrates, including other kinases (e.g., MK2, MSK1) and transcription factors (e.g., ATF-2, p53), to elicit a specific cellular response.^{[9][10]}



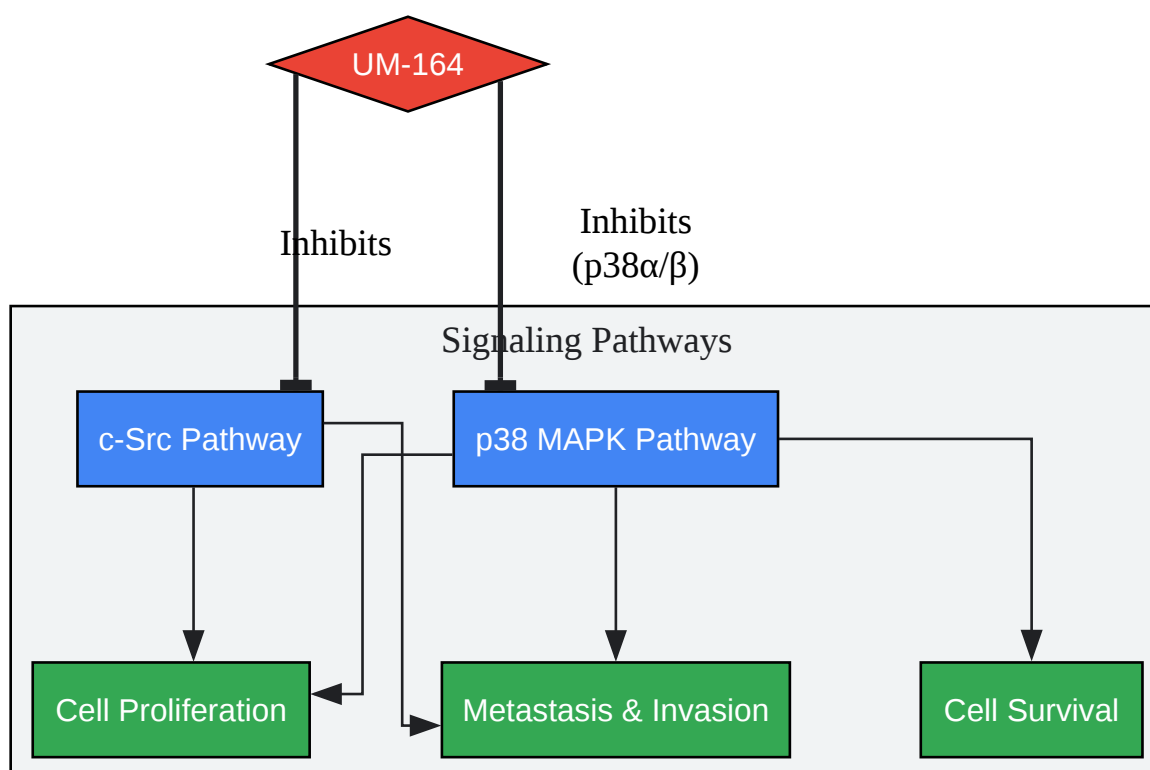
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Caption: The canonical p38 MAPK signaling cascade.

UM-164: Mechanism of Action on the p38 MAPK Pathway

Kinome-wide profiling has confirmed that **UM-164** is a potent inhibitor of the Src and p38 kinase families, specifically targeting p38 α and p38 β isoforms.[1][2][11] By directly inhibiting p38 α and p38 β , **UM-164** prevents their activation via phosphorylation by upstream MKKs. This blockade halts the downstream signaling cascade, preventing the phosphorylation of key substrates involved in cell proliferation, migration, and survival. In cellular assays, treatment with **UM-164** at nanomolar concentrations leads to the complete abrogation of p38 MAPK phosphorylation.[1][2][11]

The dual inhibition of c-Src is synergistic. While c-Src is not a direct component of the p38 cascade, it is a crucial node in many other oncogenic pathways. Inhibiting both c-Src and p38 simultaneously addresses multiple signaling axes that drive cancer progression, an effect shown to be more potent than inhibiting either target alone.[1][5]



UM-164 Dual Inhibition Mechanism

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Caption: UM-164's dual inhibition of c-Src and p38 MAPK pathways.

Quantitative Data Summary

The potency of **UM-164** has been quantified through various biochemical and cellular assays across different cancer types.

Table 1: Biochemical Activity of **UM-164**

Target	Assay Type	Value	Unit	Reference
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| c-Src | Binding Constant (Kd) | 2.7 | nmol/L | [\[1\]](#)[\[11\]](#) |

Table 2: Cellular Activity of **UM-164** in Triple-Negative Breast Cancer (TNBC)

Cell Lines	Assay Type	Value	Unit	Reference
Panel of TNBC lines	Proliferation (Average GI ₅₀)	160	nmol/L	[1] [11]
MDA-MB 231, SUM 149	Motility & Invasion (IC ₅₀)	50	nmol/L	[11]

| SUM 149 | p38 MAPK Phosphorylation | Complete absence at 50 | nmol/L | [\[1\]](#)[\[11\]](#) |

Table 3: Cellular Activity of **UM-164** in Glioma

Cell Line	Time	IC ₅₀	Unit	Reference
LN229	24h	10.07	μmol/L	[12][13]
	48h	6.20	μmol/L	[12][13]
	72h	3.81	μmol/L	[12][13]
SF539	24h	3.75	μmol/L	[12][13]
	48h	2.68	μmol/L	[12][13]
	72h	1.23	μmol/L	[12][13]
U87	-	4.38	μmol/L	[14]

| U251 | - | 7.96 | μmol/L |[14] |

Key Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **UM-164**.

This protocol is used to determine the phosphorylation status of p38 MAPK in cells following treatment with **UM-164**, providing a direct measure of target inhibition.

Materials:

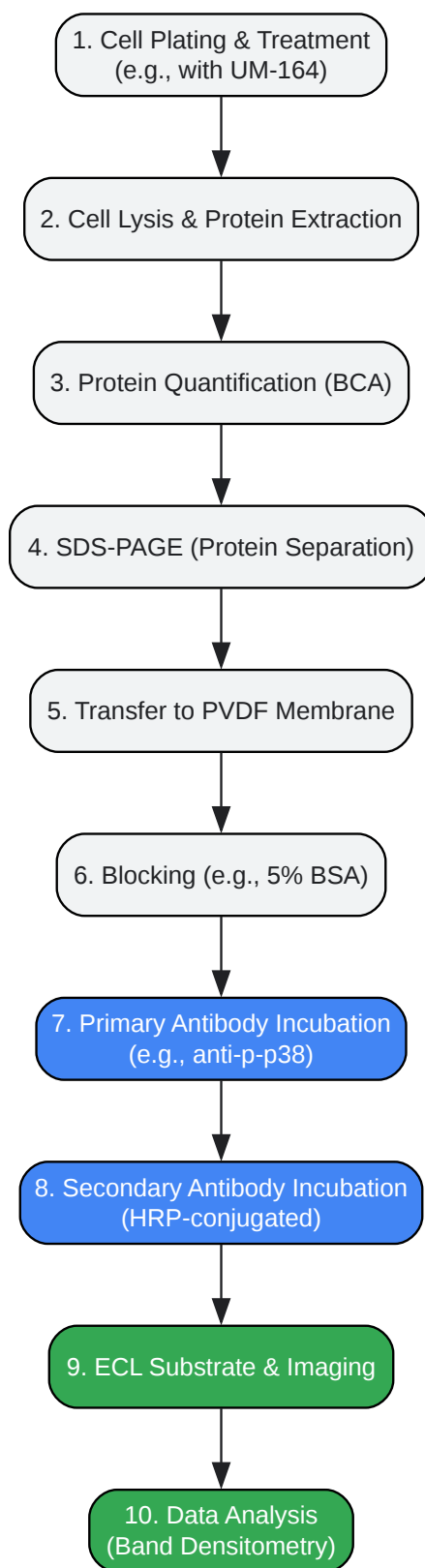
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors.
- Protein quantification assay (e.g., BCA assay).
- SDS-PAGE gels, running buffer, and transfer buffer.
- PVDF or nitrocellulose membranes.
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST).
- Primary antibodies: Rabbit anti-phospho-p38 MAPK (Thr180/Tyr182), Rabbit anti-total p38 MAPK.

- Secondary antibody: HRP-conjugated anti-rabbit IgG.
- Enhanced chemiluminescence (ECL) substrate.
- Imaging system.

Procedure:

- Cell Culture and Treatment: Plate cells (e.g., SUM 149) and allow them to adhere overnight. Treat cells with varying concentrations of **UM-164** (e.g., 0, 10, 50, 100 nM) or vehicle (DMSO) for a specified time (e.g., 1-4 hours).[\[1\]](#)[\[11\]](#)
- Lysate Preparation: Place culture dishes on ice, wash cells with ice-cold PBS, and add lysis buffer.[\[15\]](#) Scrape the cells and transfer the lysate to a microcentrifuge tube.[\[15\]](#)
- Protein Quantification: Centrifuge lysates to pellet debris. Determine the protein concentration of the supernatant using a BCA assay.
- SDS-PAGE: Normalize protein amounts for all samples, add Laemmli sample buffer, and denature by boiling. Load 20-30 µg of protein per lane onto an SDS-PAGE gel and run until adequate separation is achieved.
- Protein Transfer: Transfer the separated proteins from the gel to a PVDF membrane.[\[16\]](#) Confirm transfer efficiency using Ponceau S staining.[\[16\]](#)
- Blocking: Block the membrane in blocking buffer for 1 hour at room temperature to prevent non-specific antibody binding.[\[17\]](#)
- Primary Antibody Incubation: Incubate the membrane with primary antibody against phospho-p38 MAPK (diluted in blocking buffer) overnight at 4°C with gentle agitation.[\[15\]](#)
- Washing: Wash the membrane three times for 5-10 minutes each with TBST.[\[17\]](#)
- Secondary Antibody Incubation: Incubate the membrane with HRP-conjugated secondary antibody for 1 hour at room temperature.[\[15\]](#)
- Detection: Wash the membrane again as in step 8. Apply ECL substrate and visualize the protein bands using a chemiluminescent imaging system.[\[17\]](#)

- Stripping and Re-probing: To normalize for protein loading, the membrane can be stripped and re-probed with an antibody for total p38 MAPK and/or a housekeeping protein like β -actin.^[1]



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Caption: Experimental workflow for Western Blot analysis.

This colorimetric assay measures cellular metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity after treatment with an inhibitor.[\[18\]](#)

Materials:

- 96-well cell culture plates.
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or MTS reagent.[\[18\]](#)[\[19\]](#)
- Solubilization solution (for MTT assay, e.g., DMSO or SDS in HCl).[\[20\]](#)
- Multi-well spectrophotometer (plate reader).

Procedure:

- Cell Seeding: Harvest and count cells. Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of medium.[\[20\]](#) Incubate overnight to allow for attachment.
- Compound Treatment: Prepare serial dilutions of **UM-164** in culture medium. Remove the old medium from the wells and add 100 μ L of medium containing the desired concentrations of the compound. Include vehicle-only and medium-only controls.[\[20\]](#)
- Incubation: Incubate the plate for the desired period (e.g., 24, 48, 72 hours) at 37°C in a 5% CO₂ incubator.[\[13\]](#)
- Reagent Addition:
 - For MTT Assay: Add 10 μ L of MTT solution (5 mg/mL) to each well and incubate for 2-4 hours at 37°C, allowing for the formation of formazan crystals.[\[20\]](#) Then, carefully remove the medium and add 100-150 μ L of solubilization solution to each well.[\[18\]](#)[\[19\]](#)
 - For MTS Assay: Add 20 μ L of MTS reagent directly to each well and incubate for 1-4 hours at 37°C.[\[18\]](#)[\[19\]](#)
- Absorbance Measurement: For MTT, shake the plate gently for 15 minutes to ensure complete dissolution of the formazan crystals.[\[18\]](#) Measure the absorbance on a plate reader. The typical wavelength is ~570 nm for MTT and ~490 nm for MTS.[\[20\]](#)

- **Data Analysis:** Subtract the background absorbance (medium-only wells). Normalize the data to the vehicle-treated control wells (representing 100% viability) and plot the results as percent viability versus drug concentration. Calculate IC_{50}/GI_{50} values using non-linear regression analysis.

This protocol describes a general method to determine the direct inhibitory effect of **UM-164** on the enzymatic activity of a purified kinase, such as c-Src or p38 α . An ADP-Glo™ Kinase Assay is used as a representative example.

Materials:

- Purified, active kinase (e.g., recombinant p38 α).
- Kinase-specific substrate (e.g., a peptide like ATF-2).
- ATP.
- Kinase reaction buffer.
- **UM-164** serially diluted in DMSO.
- ADP-Glo™ Reagent and Kinase Detection Reagent.
- White, opaque 384-well plates.
- Plate-reading luminometer.

Procedure:

- **Reagent Preparation:** Prepare kinase, substrate, and ATP solutions in the appropriate reaction buffer.
- **Compound Plating:** Dispense serially diluted **UM-164** into the wells of the 384-well plate. Include "no inhibitor" (positive control) and "no enzyme" (background) controls.
- **Kinase Reaction Initiation:** Add the kinase and substrate mixture to the wells. Start the reaction by adding ATP. The final volume is typically 5-10 μ L.

- Incubation: Incubate the plate at room temperature for a set time (e.g., 60 minutes) to allow the kinase reaction to proceed.
- Stopping Reaction and ATP Depletion: Add an equal volume of ADP-Glo™ Reagent to stop the kinase reaction and deplete the remaining unconsumed ATP. Incubate for 40 minutes at room temperature.
- Signal Generation: Add an equal volume of Kinase Detection Reagent. This reagent converts the ADP generated by the kinase reaction back into ATP, which is then used by a luciferase/luciferin reaction to produce a luminescent signal. Incubate for 30-60 minutes at room temperature.
- Luminescence Measurement: Read the luminescence on a plate reader. The light output is directly proportional to the amount of ADP generated and thus correlates with kinase activity.
- Data Analysis: Subtract background luminescence. Normalize the data to the positive control (100% activity). Plot the percent inhibition versus the logarithm of **UM-164** concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

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